

Technical Support Center: 3-Bromophenyglyoxal Hydrate

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Compound of Interest

Compound Name: 3-Bromophenyglyoxal hydrate

Cat. No.: B010231

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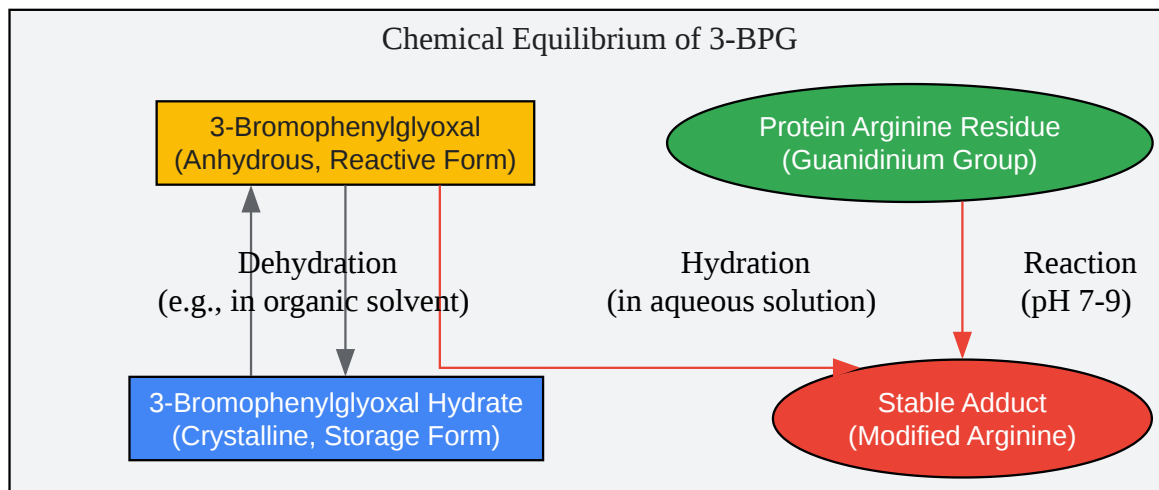
A Guide for Researchers on Stability and Application in Arginine Modification

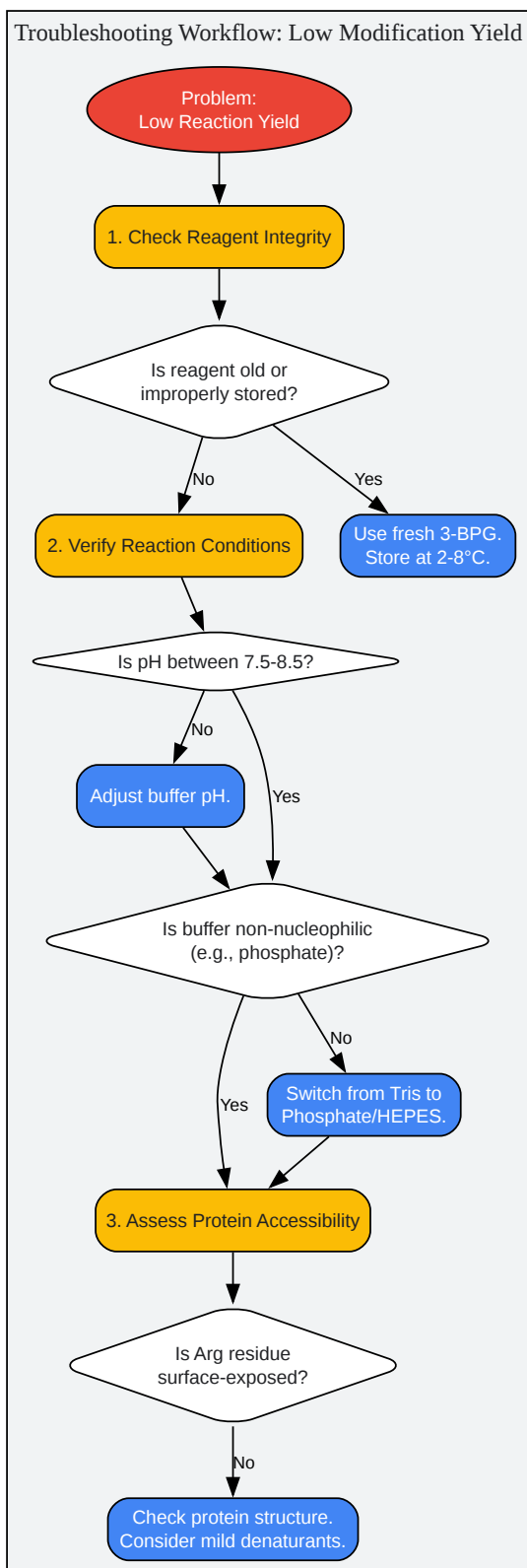
Welcome to the technical support guide for 3-Bromophenyglyoxal (3-BPG) hydrate. This resource is designed for researchers, scientists, and drug development professionals who utilize this versatile reagent for the chemical modification of arginine residues in peptides and proteins. As an α -dicarbonyl compound, 3-BPG is a powerful tool, but its utility is directly tied to its stability and proper handling. This guide provides in-depth, field-proven insights to help you navigate common challenges and ensure the success of your experiments.

Fundamentals: Understanding 3-BPG and its Hydrate

3-Bromophenyglyoxal is most commonly supplied and handled as a crystalline hydrate. This is not an impurity but a stable, solid form where a water molecule has added across one of the carbonyl groups to form a geminal diol. The anhydrous form, a yellow liquid, is the species that actively reacts with the guanidinium group of arginine.^[1] The two exist in a dynamic equilibrium, which is central to understanding the reagent's stability and reactivity.

The physical stability of hydrates can be sensitive to environmental conditions such as humidity and temperature.^{[2][3]} For 3-BPG, this equilibrium is the first control point in any experiment.





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References

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